

Physical properties of 1-Methylallyl acetate (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Methylallyl acetate

Cat. No.: B1583195

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **1-Methylallyl Acetate**

For professionals in the fields of chemical research, drug development, and materials science, a precise understanding of the physical properties of chemical intermediates is paramount for process design, safety, and quality control. This guide provides a comprehensive technical overview of two key physical properties of **1-methylallyl acetate** (CAS 6737-11-7): its boiling point and density. Beyond a simple tabulation of values, this document delves into the experimental methodologies for their determination, offering a practical framework for laboratory validation.

Chemical Identity and Isomeric Considerations

1-Methylallyl acetate, systematically named but-3-en-2-yl ethanoate, is an organic ester with the chemical formula C₆H₁₀O₂.^{[1][2]} It is crucial to distinguish this compound from its isomers, as they possess distinct physical properties. Common isomers include:

- Crotyl acetate (but-2-en-1-yl acetate): Boiling point of 128-130°C and a density of approximately 0.919 g/cm³.^[3]
- Methallyl acetate (2-methylprop-2-enyl acetate): Boiling point of 122°C and a density of 0.906 g/cm³.

This guide focuses exclusively on **1-methylallyl acetate** (CAS 6737-11-7).

Core Physical Properties

The boiling point and density are fundamental physical constants that provide insights into the intermolecular forces and purity of a substance.

Data Presentation

The physical properties of **1-methylallyl acetate** are summarized in the table below. The presented values are collated from various authoritative sources.

Physical Property	Value	Source(s)
Boiling Point	111.855 °C (at normal pressure)	[1]
Density	893.129 kg/m ³ (0.893 g/cm ³) at 25°C	[1]
Molecular Weight	114.14 g/mol	[2]
CAS Number	6737-11-7	[1] [4]
IUPAC Name	but-3-en-2-yl ethanoate	[1]

Experimental Determination of Physical Properties

The following sections provide detailed, step-by-step methodologies for the experimental determination of the boiling point and density of **1-methylallyl acetate**. These protocols are designed to be self-validating, ensuring a high degree of accuracy and reproducibility.

Boiling Point Determination via the Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of liquid.[\[5\]](#) The principle relies on the definition of boiling point: the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[\[5\]](#)

Experimental Protocol:

- Apparatus Setup:

- Securely clamp a Thiele tube to a ring stand within a fume hood.
- Fill the Thiele tube with mineral oil to a level slightly above the side arm.
- Attach a small test tube (e.g., a Durham tube) to a thermometer using a rubber band or a small section of rubber tubing.
- Add approximately 0.5 mL of **1-methylallyl acetate** to the small test tube.
- Place a capillary tube, sealed at one end, into the small test tube with the open end downwards.
- Insert the thermometer assembly into the Thiele tube, ensuring the sample is level with the upper arm of the Thiele tube.

• Heating and Observation:

- Gently heat the side arm of the Thiele tube with a Bunsen burner or a micro-burner. The design of the tube will allow for the circulation of the heated oil.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool.

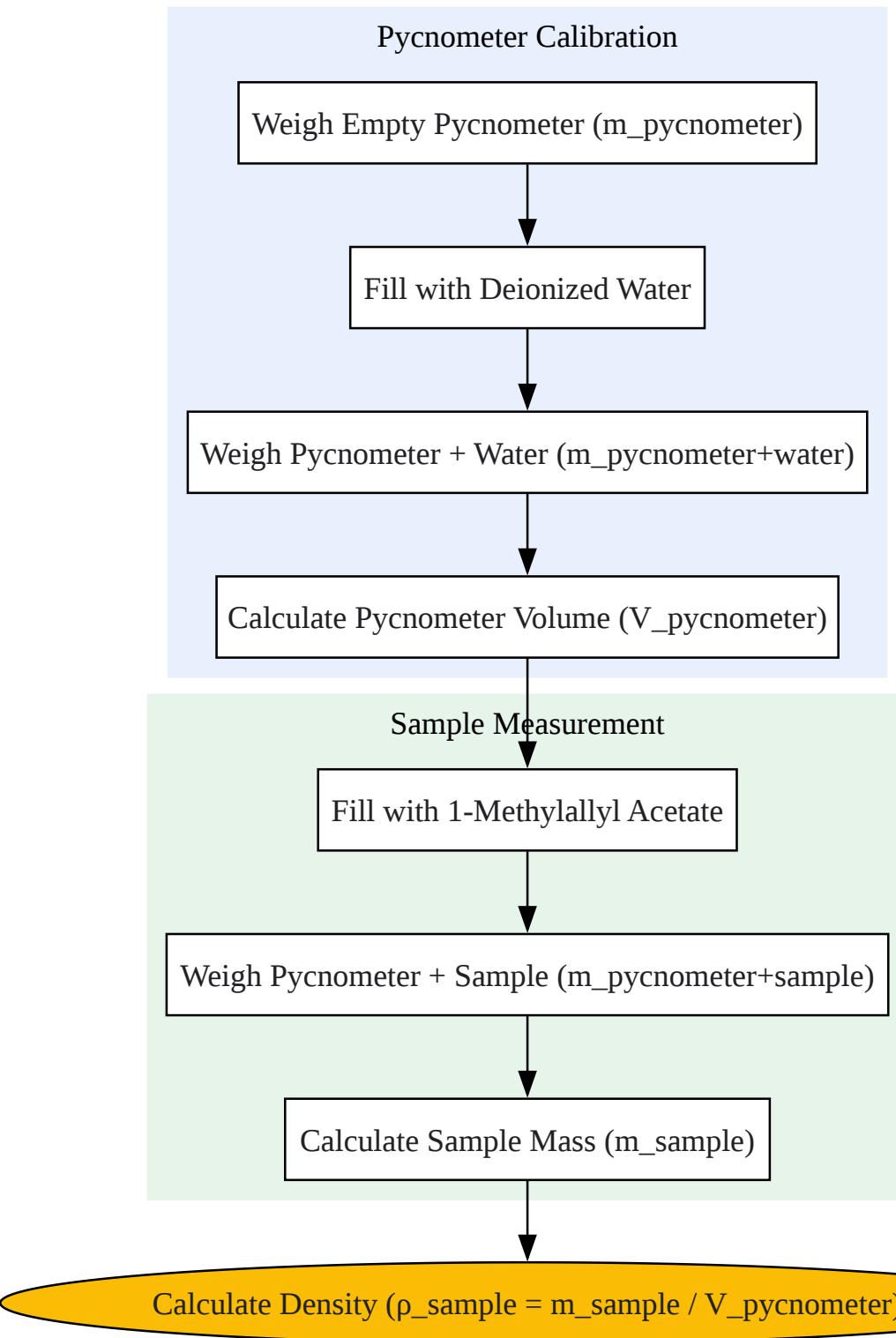
• Boiling Point Measurement:

- As the liquid cools, the stream of bubbles will slow down and eventually stop.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[5] Record this temperature.
- For accuracy, it is advisable to repeat the determination.

Causality Behind Experimental Choices:

- The use of a Thiele tube ensures uniform heating of the sample through the natural convection of the mineral oil.
- The inverted capillary tube traps the vapor of the substance, allowing for a clear visual indication of when the vapor pressure equals the atmospheric pressure.

Diagram of Boiling Point Determination Workflow:



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem-casts.com [chem-casts.com]
- 2. 1-Methylallyl acetate | C6H10O2 | CID 138821 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. 1-Methylallyl acetate (CAS 6737-11-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Physical properties of 1-Methylallyl acetate (boiling point, density)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1583195#physical-properties-of-1-methylallyl-acetate-boiling-point-density\]](https://www.benchchem.com/product/b1583195#physical-properties-of-1-methylallyl-acetate-boiling-point-density)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com